

Barium iodate CAS number 10567-69-8

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Compound of Interest

Compound Name: Barium iodate

Cat. No.: B079991

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An In-depth Technical Guide to **Barium iodate** (CAS 10567-69-8)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium iodate, with the chemical formula $\text{Ba}(\text{IO}_3)_2$, is an inorganic salt that exists as a white, granular, or crystalline solid. It is also available commercially as a monohydrate, $\text{Ba}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$. While not a direct active pharmaceutical ingredient (API), its properties make it a valuable reagent in analytical chemistry, which plays a critical role in drug development and quality control. This guide provides a comprehensive overview of **barium iodate**'s chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its applications relevant to the pharmaceutical sciences.

Chemical and Physical Properties

Barium iodate is a stable compound under standard conditions.^{[1][2]} It is a strong oxidizing agent and can pose a fire risk upon contact with combustible materials.^{[1][2]} The monohydrate form is a colorless monoclinic crystal.^[3] Key quantitative data for **barium iodate** are summarized in the tables below for easy reference.

Table 1: General and Physical Properties

Property	Value	References
CAS Number	10567-69-8	[4]
Molecular Formula	Ba(IO ₃) ₂	[4]
Molecular Weight	487.13 g/mol	[4]
Appearance	White crystals or powder	[5]
Density	4.998 g/cm ³	[3]
Melting Point	580 °C (decomposes)	[4]
Crystal System	Monoclinic (for monohydrate)	[3]

Table 2: Solubility Data

Temperature (°C)	Solubility (g/100 mL of H ₂ O)	References
20	0.035	[3]
25	0.0395	[3]
30	0.046	[3]
40	0.057	[3]

Table 3: Thermodynamic Properties

Property	Value
Solubility Product (K _{sp})	1.57 × 10 ⁻⁹
Standard Molar Enthalpy of Formation (Δ _f H°)	-1048 kJ/mol (solid)
Standard Molar Entropy (S°)	249.4 J/(mol·K) (solid)
Molar Heat Capacity at Constant Pressure (C _p)	185.8 J/(mol·K) (solid)

Experimental Protocols

Detailed methodologies for the synthesis and application of **barium iodate** are crucial for reproducible research. This section provides step-by-step protocols for its preparation via precipitation, the growth of single crystals using a gel method, and its application in the analytical determination of sulfate ions.

Synthesis of Barium Iodate Monohydrate by Precipitation

This protocol describes the synthesis of **barium iodate** monohydrate through the reaction of barium nitrate and sodium iodate.[\[6\]](#)[\[7\]](#)

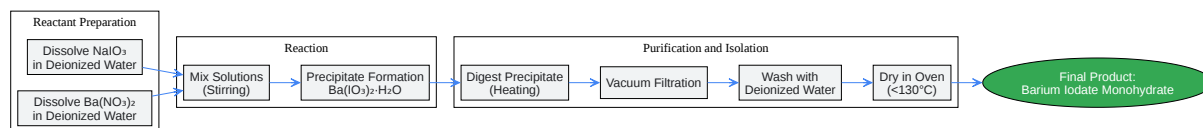
Materials:

- Barium nitrate ($\text{Ba}(\text{NO}_3)_2$)
- Sodium iodate (NaIO_3)
- Deionized water
- Beakers
- Graduated cylinders
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Prepare a 0.5 M solution of barium nitrate by dissolving the appropriate amount in deionized water.

- Prepare a 1.0 M solution of sodium iodate by dissolving the appropriate amount in deionized water.
- Precipitation:
 - In a beaker, add a measured volume of the barium nitrate solution.
 - While stirring continuously, slowly add a stoichiometric excess of the sodium iodate solution. A white precipitate of **barium iodate** will form immediately. The reaction is:
$$\text{Ba}(\text{NO}_3)_2 + 2\text{NaIO}_3 \rightarrow \text{Ba}(\text{IO}_3)_2\downarrow + 2\text{NaNO}_3.$$
- Digestion and Filtration:
 - Gently heat the mixture to about 60-70°C and allow it to stand for at least one hour to encourage the formation of larger, more easily filterable crystals. This process is known as digestion.[8]
 - Allow the mixture to cool to room temperature.
 - Collect the precipitate by vacuum filtration using a Büchner funnel and filter paper.
- Washing and Drying:
 - Wash the precipitate on the filter paper with several small portions of deionized water to remove any soluble impurities.
 - Carefully transfer the filtered solid to a watch glass and dry it in an oven at a temperature below 130°C to obtain **barium iodate** monohydrate. Drying at higher temperatures will lead to the loss of water of hydration.



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Fig. 1: Workflow for the synthesis of **barium iodate** by precipitation.

Growth of Barium Iodate Single Crystals in Silica Gel

This protocol outlines a single diffusion method for growing **barium iodate** crystals in a silica gel medium.^[9]

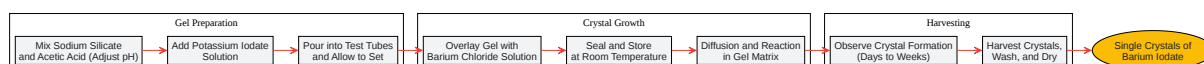
Materials:

- Sodium metasilicate (Na₂SiO₃) solution (density approx. 1.04-1.06 g/mL)
- Acetic acid (1 M)
- Barium chloride (BaCl₂) solution (1 M)
- Potassium iodate (KIO₃) solution (1 M)
- Test tubes
- Beakers
- pH meter or pH paper

Procedure:

- Gel Preparation:

- In a beaker, mix the sodium metasilicate solution with 1 M acetic acid. The amount of acid should be adjusted to bring the final pH of the gel to a desired value (e.g., 4.2), which can be optimized for crystal morphology.[10]
- To this acidified silica solution, add the potassium iodate solution and mix thoroughly.
- Pour the mixture into test tubes and allow it to set into a gel, which may take several hours to a few days.
- Crystal Growth:
 - Once the gel has set, carefully pour the barium chloride solution on top of the gel.
 - Seal the test tubes to prevent evaporation and contamination.
 - Allow the setup to stand undisturbed at room temperature. Barium ions from the top solution will diffuse into the gel and react with the iodate ions to form crystals of **barium iodate**.
- Observation and Harvesting:
 - Monitor the crystal growth over several days to weeks. Different crystal habits, such as prismatic and dendritic, may be observed.[10]
 - Once the crystals have reached the desired size, they can be carefully harvested from the gel, washed with deionized water, and dried.



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Fig. 2: Experimental workflow for growing single crystals of **barium iodate**.

Analytical Application: Turbidimetric Determination of Sulfate

Barium iodate's low solubility makes it suitable for indirect analytical methods. While barium chloride is more commonly used for sulfate determination, the principle is analogous. This protocol details the turbidimetric determination of sulfate using barium chloride, a method relevant to quality control in pharmaceutical manufacturing where sulfate levels in water or raw materials may need to be monitored.^{[1][3][10][11]}

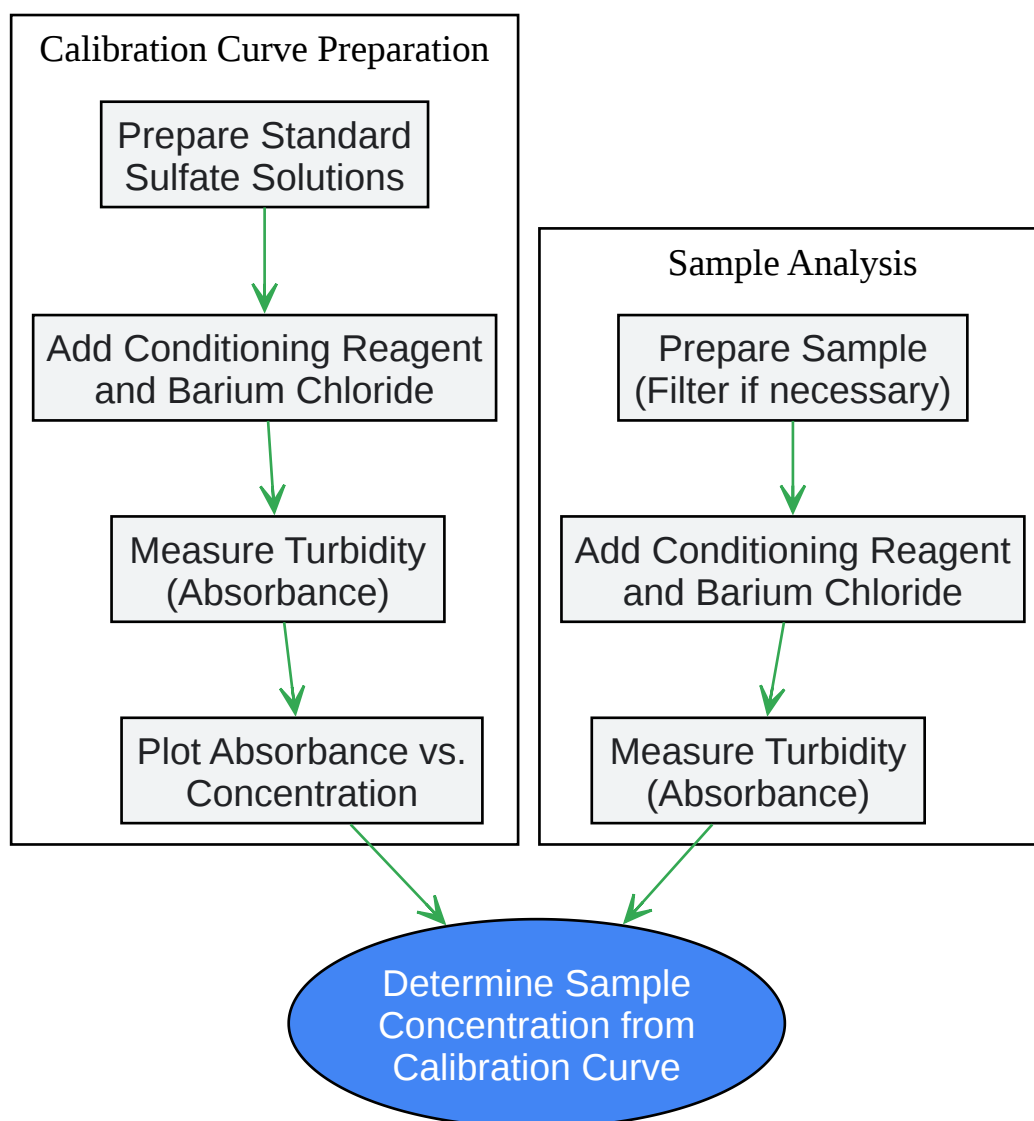
Materials:

- Sulfate-containing sample
- Barium chloride (BaCl_2)
- Conditioning reagent (e.g., a mixture of glycerol, alcohol, hydrochloric acid, and sodium chloride)
- Standard sulfate solution
- Spectrophotometer or nephelometer
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Curve:
 - Prepare a series of standard sulfate solutions of known concentrations.
 - For each standard, place a measured volume into a flask, add the conditioning reagent, and while stirring at a constant speed, add a measured amount of barium chloride to precipitate barium sulfate.
 - Measure the turbidity (absorbance) of each suspension at a specific wavelength (e.g., 420 nm) after a fixed time interval.

- Plot a calibration curve of absorbance versus sulfate concentration.
- Sample Analysis:
 - Take a known volume of the sample, which may require filtration to remove existing particulate matter.
 - Treat the sample in the same manner as the standards: add the conditioning reagent, stir, and add barium chloride.
 - Measure the turbidity of the sample under the same conditions as the standards.
- Calculation:
 - Determine the sulfate concentration in the sample by comparing its absorbance to the standard curve.

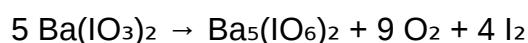


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Fig. 3: Logical workflow for the turbidimetric determination of sulfate.

Thermal Decomposition

Barium iodate is thermally stable up to approximately 580°C.[4] Above this temperature, it undergoes decomposition in what is known as Rammelsberg's reaction, yielding barium orthoperiodate, oxygen, and iodine.[4]



This property is important to consider in high-temperature applications and for the disposal of the compound.

Relevance to Drug Development

While **barium iodate** is not a common pharmaceutical excipient or API, its utility in analytical chemistry is of significant relevance to the pharmaceutical industry. The stringent quality control required in drug development and manufacturing necessitates accurate analytical methods for raw materials, in-process samples, and final products.

- **Analytical Reagent:** **Barium iodate** can be used as a source of iodate ions for various titrimetric methods, including iodometry and iodimetry, which are used to quantify a wide range of pharmaceutical substances.[\[2\]](#)[\[12\]](#)
- **Indirect Quantification:** As demonstrated in the sulfate determination protocol, barium salts are used in precipitation-based analytical methods. The principles of these methods can be applied to the quality control of pharmaceutical water systems and the analysis of raw materials for anionic impurities.
- **Synthesis of Related Compounds:** Barium compounds, in general, find use in various industrial processes. High-purity **barium iodate** can serve as a precursor for the synthesis of other specialized barium-containing materials.

Barium sulfate, a related compound, is widely used as a radio-contrast agent for medical imaging of the gastrointestinal tract, highlighting the established use of barium compounds in a pharmaceutical context when of high purity (USP grade).[\[13\]](#)[\[14\]](#)

Safety and Handling

Barium iodate is a hazardous substance and should be handled with appropriate safety precautions.

- **Hazards:** It is harmful if swallowed or inhaled and causes skin and serious eye irritation.[\[5\]](#)
As a strong oxidizer, it may intensify fires.[\[5\]](#)
- **Handling:** Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid creating dust. Keep away from

combustible materials, heat, and sources of ignition.[5]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5]

Always consult the Safety Data Sheet (SDS) for detailed and up-to-date safety information before handling **barium iodate**.

Conclusion

Barium iodate (CAS 10567-69-8) is a well-characterized inorganic compound with established properties and synthesis methods. For professionals in drug development and related scientific fields, its primary value lies in its application as a reagent in analytical chemistry. The protocols and data presented in this guide provide a solid foundation for its synthesis, characterization, and use in analytical workflows that are integral to maintaining the quality and safety standards of pharmaceutical products.

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